

Personal protective equipment for handling Pivaloyl chloride

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Essential Guide to Handling Pivaloyl Chloride

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the safe handling of **Pivaloyl Chloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Chemical Safety Profile

Pivaloyl chloride (also known as Trimethylacetyl chloride) is a highly flammable, corrosive, and toxic liquid that reacts violently with water.[1][2] It is harmful if swallowed and fatal if inhaled.[1][3] Contact with the substance can cause severe burns to the skin and eyes.[1][4] Its vapor can form explosive mixtures with air and may travel to an ignition source and flash back. [4][5]

Quantitative Safety Data



Property	Value	Source
Flash Point	14 °C / 57.2 °F	[5]
Lower Explosion Limit	1.9%	[5]
Upper Explosion Limit	7.4%	[5]
Auto-ignition Temperature	455 °C / 851 °F	[5]
DOT Hazard Class	6.1 (Poisonous Material)	[6]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[7]



Body Area	Required PPE	Specifications
Eyes/Face	Safety Goggles & Face Shield	Use tightly sealing safety goggles conforming to EN 166 (EU) or NIOSH (US) and a face protection shield.[4][5]
Skin	Chemical-Resistant Gloves	Handle with inspected, chemical-impermeable gloves (e.g., PVC, Polyethylene, or Rubber).[2][4] Use proper glove removal technique.[7]
Protective Clothing	Wear a flame-retardant, antistatic, and chemical- resistant suit or overalls.[4][7] Safety footwear is also required.[2]	
Respiratory	Respirator	If exposure limits are exceeded or in case of inadequate ventilation, use a full-face respirator or a self-contained breathing apparatus (SCBA). [3][4][7]

Operational Plan: Handling and Storage

All handling of **Pivaloyl Chloride** must occur in a well-ventilated area, preferably within a chemical fume hood.[4][5]

Preparation and Handling:

- Ventilation: Ensure the work area, such as a chemical fume hood, is operational and provides adequate ventilation.[4][5]
- Ignition Sources: Remove all sources of ignition, including heat, sparks, open flames, and hot surfaces.[3][7] Use non-sparking tools and explosion-proof equipment.[3][4]





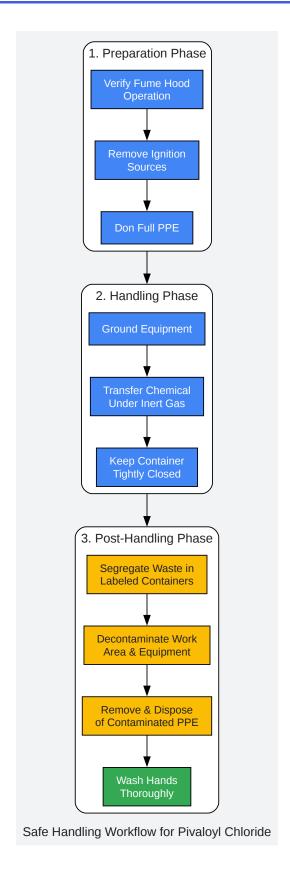


- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[3]
- Personal Contact: Limit all unnecessary personal contact and wear the appropriate PPE.[2] Do not eat, drink, or smoke in the handling area.[3][4]
- Dispensing: When dispensing, do so carefully to avoid the formation of mists or vapors.[4]

Storage:

- Store containers in a dry, cool, and well-ventilated place, away from incompatible materials like metals.[3][4]
- Keep containers tightly closed.[7] If a container has been opened, it must be carefully resealed and kept upright.[7]
- Store in a designated corrosives and flammables area.[5]
- Protect containers from physical damage and check regularly for leaks.[2]





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Caption: A workflow for the safe handling of Pivaloyl Chloride.



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Emergency Plans

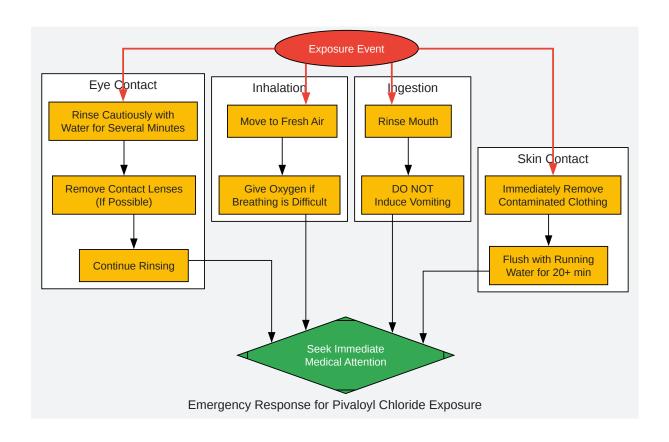
Accidental Release or Spill:

- Evacuate: Immediately evacuate personnel to a safe, upwind area.[4]
- Ignition Sources: Remove all ignition sources.[2]
- Ventilate: Ensure the area is well-ventilated.[4]
- Containment: For minor spills, contain and absorb with an inert material like vermiculite or sand.[2] Do not use water.[2] For major spills, alert the fire brigade and contain the spill with dikes or absorbents to prevent entry into drains or waterways.[2]
- Cleanup: Collect residue and place it in a suitable, closed, and labeled container for disposal.[2][4]
- Decontaminate: After cleanup, decontaminate and launder all protective clothing before reuse.[2]

First Aid Measures: Immediate medical attention is required in all cases of exposure.[3]

- Inhalation: Move the victim to fresh air immediately.[4] If breathing is difficult, administer oxygen.[1] Get emergency medical help immediately.[4]
- Skin Contact: Take off all contaminated clothing immediately.[4] Flush the skin and hair with running water for at least 20 minutes.[2][6]
- Eye Contact: Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do, and continue rinsing.[1] Transport to a hospital without delay.[2]
- Ingestion: Rinse the mouth with water.[1] Do NOT induce vomiting.[4] Call a poison center or doctor immediately.[3]





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Caption: Emergency first aid procedures for **Pivaloyl Chloride** exposure.

Fire Fighting and Disposal

Fire Fighting:

Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO2).[1][3] A fine water spray can be used to control the fire and cool adjacent areas, but do not spray water directly onto liquid pools as it may react violently.[2]



- Hazards: Pivaloyl chloride is highly flammable and vapors can form explosive mixtures with air.[1] Containers may explode when heated.[5] Fire will produce irritating, corrosive, and toxic gases like carbon oxides, phosgene, and hydrogen chloride gas.[4][5]
- Protective Actions: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[3][5] Fight the fire from a maximum distance or a protected location.[3][4]

Disposal Plan:

- Waste Collection: Collect chemical residues and contaminated materials in suitable, closed, and properly labeled containers for flammable waste.[2][4]
- Environmental Precaution: Do not let the product enter drains or the environment.[7]
 Discharge into the environment must be avoided.[4]
- Disposal Regulations: Dispose of all waste contents and containers at an authorized site in accordance with local, state, and federal regulations.[3] Disposal must be handled by a licensed collector.[3]

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